

# Safe Disposal of Hydrated Strontium Compounds in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hydrate strontium

Cat. No.: B15147436

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The proper disposal of hydrated strontium compounds is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed procedures for the handling and disposal of common non-radioactive hydrated strontium compounds, such as strontium hydroxide octahydrate and strontium chloride hexahydrate, intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. This includes, at a minimum, nitrile, butyl, neoprene, polyvinyl chloride (PVC), or Viton gloves, chemical splash goggles, and a fully buttoned lab coat.<sup>[1]</sup> For handling larger quantities or when there is a risk of dust generation, a face shield and double gloving are recommended.<sup>[1]</sup> All handling of strontium compounds should be conducted in a well-ventilated area or a certified laboratory chemical fume hood.<sup>[1][2]</sup> Ensure that eyewash stations and safety showers are readily accessible.<sup>[3]</sup>

## Step-by-Step Disposal Procedure for Hydrated Strontium Compounds

- Waste Identification and Segregation:
  - Identify the specific hydrated strontium compound to be disposed of and consult its Safety Data Sheet (SDS) for any specific disposal instructions.

- Do not mix strontium waste with incompatible materials such as strong acids, strong oxidizing and reducing agents, or flammable materials.[\[1\]](#)
- Small Spills Cleanup:
  - For small spills that can be cleaned up within 10 minutes by trained personnel, isolate the hazard area.[\[1\]](#)[\[4\]](#)
  - If the material is a solid, carefully sweep it up using spark-resistant tools to avoid generating dust.[\[1\]](#) Moisten the material with water to reduce airborne dust if necessary.[\[5\]](#)
  - If the material is a liquid, absorb it with an inert material such as sand or vermiculite.[\[1\]](#)
  - Place the collected material into a clearly labeled, sealed container for disposal.[\[1\]](#)[\[4\]](#)
  - Wash the spill area thoroughly with water after the material has been removed.[\[4\]](#)[\[5\]](#)
- Containerization and Labeling:
  - Collect waste strontium compounds in a compatible and clearly labeled container. A polyethylene container is often suitable.[\[1\]](#)
  - The label should include the chemical name, concentration, and any associated hazards.
  - Store the waste container in a designated, cool, dry, and well-ventilated area, away from incompatible chemicals.[\[1\]](#)[\[4\]](#) Secondary containment is recommended.[\[1\]](#)
- Disposal Route Determination:
  - The appropriate disposal route depends on the specific compound, its concentration, and local regulations.
  - Solid Waste: Non-radioactive solid strontium waste should be disposed of as hazardous waste through a licensed disposal facility. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.[\[6\]](#)
  - Aqueous Solutions:

- For strontium hydroxide solutions, if the pH is 9 or higher, it must be managed as dangerous waste.[1]
- Some aqueous solutions with a pH between 6 and 9 that do not meet other hazardous waste criteria may be eligible for drain disposal, pending approval from local authorities and your institution's EHS department.[1] Do not attempt to neutralize hazardous waste solutions yourself.[1]
- Never dispose of strontium compounds in household garbage.[7]
- Radioactive Strontium:
  - It is critical to distinguish between non-radioactive and radioactive strontium (e.g., Strontium-90).
  - Radioactive strontium waste requires special handling and disposal procedures as mandated by the Nuclear Regulatory Commission (NRC) or equivalent national authorities.[8] This type of waste is categorized into low-level, high-level, and mixed waste, each with specific disposal protocols.[8][9]

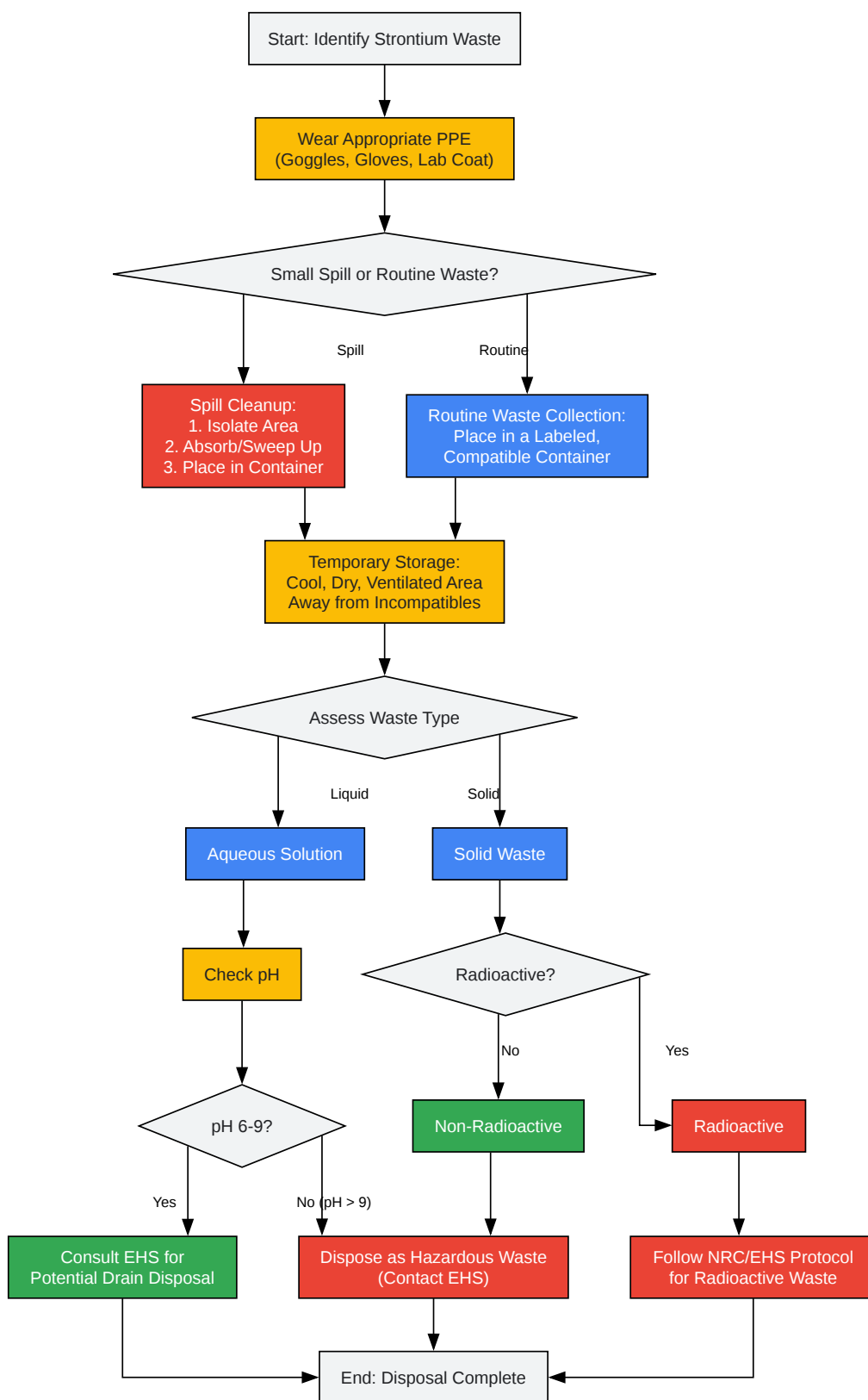
## Quantitative Data for Disposal Considerations

Parameter	Value/Range	Compound	Notes
pH for potential drain disposal	6 - 9	Strontium Hydroxide	Must not exhibit other dangerous waste characteristics. Subject to local regulations and EHS approval.[1]
pH requiring hazardous waste disposal	≥ 9	Strontium Hydroxide	To be collected as dangerous waste.[1]
pH of 50 g/L solution at 25 °C	5.0 - 7.0	Strontium Chloride	[5]
Melting Point	115°C	Strontium Chloride 6-Hydrate	Decomposes upon further heating.[4]

## Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols and information derived from Safety Data Sheets. Specific experimental protocols that generate strontium waste should incorporate these disposal steps into their methodology to ensure safety and compliance from the outset.

## Disposal Workflow for Hydrated Strontium Compounds



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Caption: Workflow for the safe disposal of hydrated strontium compounds.

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- To cite this document: BenchChem. [Safe Disposal of Hydrated Strontium Compounds in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15147436#hydrate-strontium-proper-disposal-procedures>]

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